

# Sulphur Blue 10 spectroscopic fingerprint identification

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## Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

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## Sulphur Blue 10: Chemical Profile

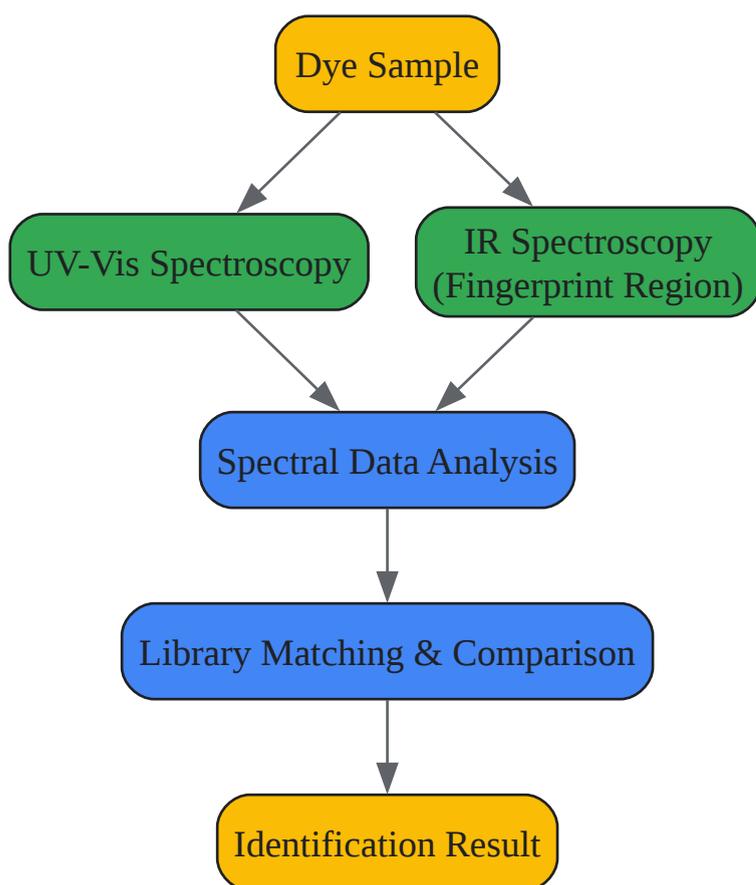
The table below summarizes the basic identifying information for **Sulphur Blue 10**, which is a sulfur dye used in textile and leather dyeing [1] [2].

Property	Description
CAS Number	1327-62-4 [3] [4] [2]
Synonyms	Immedial New Blue FBL, Solfo Blue FB Supra, Sulfogen Blue FBL, C.I. 53470 [3] [4] [2]
Product Type	Sulfur Dye [3]
Common Applications	Dyeing of cotton, viscose, linen, and leather [2]

## Filling the Knowledge Gaps

A robust comparison guide requires experimental data. Here is a breakdown of the core information you need and how to find it.

- **Source Experimental Spectra:** Major chemical suppliers (such as Alfa Chemistry and BOC Sciences, listed in the search results) often provide analytical data for their products [3] [4]. You can directly request Certificates of Analysis (CoA) or spectral data sheets for **Sulphur Blue 10** from them.
- **Acquire Comparison Data:** To create a fair comparison, you will need to obtain spectroscopic data for alternative dyes under consistent, controlled conditions. Key alternatives to consider include:
  - **Other Sulfur Dyes** (e.g., other colors from the same class)
  - **Different Dye Classes** (e.g., **Reactive Dyes** and **Direct Dyes**, which are mentioned as competitors in the market analysis) [1].
- **Establish Testing Protocols:** For a valid comparison, you should develop standard experimental protocols. The workflow for characterizing an unknown dye sample can be generalized as follows:



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## A Roadmap for Your Guide

Based on the information gap, here is a practical path forward to complete your comparison guide:

- **Contact Suppliers for Data:** Reach out to suppliers like **Alfa Chemistry** and **BOC Sciences** to acquire existing IR, UV-Vis, and potentially NMR spectra for **Sulphur Blue 10** [3] [4].
- **Design a Comparison Experiment:** Plan a laboratory experiment to generate head-to-head spectroscopic data. The key steps would be:
  - **Sample Preparation:** Prepare standardized solutions or solid samples of **Sulphur Blue 10** and selected alternative dyes.
  - **Instrumental Analysis:** Run the samples using **FTIR** (focusing on the 1450-500  $\text{cm}^{-1}$  fingerprint region for unique identification) and **UV-Vis Spectroscopy** [5] [6].
  - **Data Compilation:** Organize the key absorption peaks and spectral patterns into comparison tables.
- **Focus on Practical Interpretation:** In your guide, help researchers interpret the data. For instance, explain how the complex pattern in the IR fingerprint region acts as a unique signature for **Sulphur Blue 10**, distinguishing it from other dyes even of the same class [5].

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## References

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